

Application Notes and Protocols: Hp1404 Peptide for Experimental Use

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Hp1404
Cat. No.: B15567075

[Get Quote](#)

Introduction

Hp1404 is a cationic antimicrobial peptide (AMP) originally identified from the venom of the scorpion *Heterometrus petersii*.^{[1][2]} Structurally, it is an amphipathic α -helical peptide with specific and potent inhibitory activity against Gram-positive bacteria, including clinically relevant strains like methicillin-resistant *Staphylococcus aureus* (MRSA).^{[1][3]} Its mechanism of action involves direct interaction with the bacterial cell membrane, leading to permeabilization at low concentrations and membrane disruption at higher concentrations.^{[1][4]} Notably, **Hp1404** has demonstrated low toxicity against mammalian cells, making it a subject of interest for developing new antimicrobial agents.^{[1][2]} Furthermore, analogues of **Hp1404** have been engineered to enhance stability and broaden its activity spectrum to include Gram-negative bacteria such as multidrug-resistant *Pseudomonas aeruginosa*.^{[5][6]}

These application notes provide detailed protocols for the formulation, handling, and experimental use of the synthetic **Hp1404** peptide for research purposes.

Physicochemical Properties and In Vitro Activity

The formulation and experimental design for **Hp1404** should be guided by its inherent physicochemical properties and known biological activity. Key data for the parent peptide and a

notable analogue, **Hp1404-T1e**, are summarized below.

Table 1: Physicochemical Properties of **Hp1404** and Analogue **Hp1404-T1e**

| Property | Hp1404 | Hp1404-T1e (Analogue) | Data Source(s) |
|-----------------------|-------------------------------|-------------------------------|----------------|
| Amino Acid Sequence | GFWKIIKSAIKRLIK | IIKSAIKRLIKK | [1][6] |
| Molecular Weight (Da) | 1546.85 | 1428.88 (Calculated) | [6][7] |
| Net Charge (at pH 7) | +5 | +7 | [6][8] |
| Hydrophobic Moment | 0.677 | 0.831 | [6] |
| Structure | Amphipathic α -helical | Amphipathic α -helical | [1][5] |

Table 2: Summary of In Vitro Biological Activity of **Hp1404**

| Assay | Organism/Cell Type | Result | Concentration ($\mu\text{g/mL}$) | Data Source(s) |
|------------------------|-----------------------|------------------|------------------------------------|----------------|
| Antimicrobial Activity | S. aureus (MRSA) | MIC | 6.25 - 12.5 | [1] |
| Gram-positive bacteria | MIC | 6.25 - 25 | [1] | |
| Gram-negative bacteria | MIC | >100 | [1] | |
| Hemolytic Activity | Human Red Blood Cells | HC ₅₀ | 226.6 | [1][2] |
| Cytotoxicity | Mammalian Cell Lines | CC ₅₀ | >100 | [1][2] |

MIC: Minimum Inhibitory Concentration; HC₅₀: 50% Hemolytic Concentration; CC₅₀: 50% Cytotoxic Concentration.

Peptide Formulation and Handling

Proper solubilization and storage are critical for maintaining the peptide's activity and ensuring experimental reproducibility.[9] Lyophilized peptides should be stored at -20°C for long-term stability.[10]

Protocol 1: Reconstitution of Lyophilized **Hp1404**

Hp1404 is a cationic (basic) peptide, which dictates the appropriate solubilization strategy.[11]

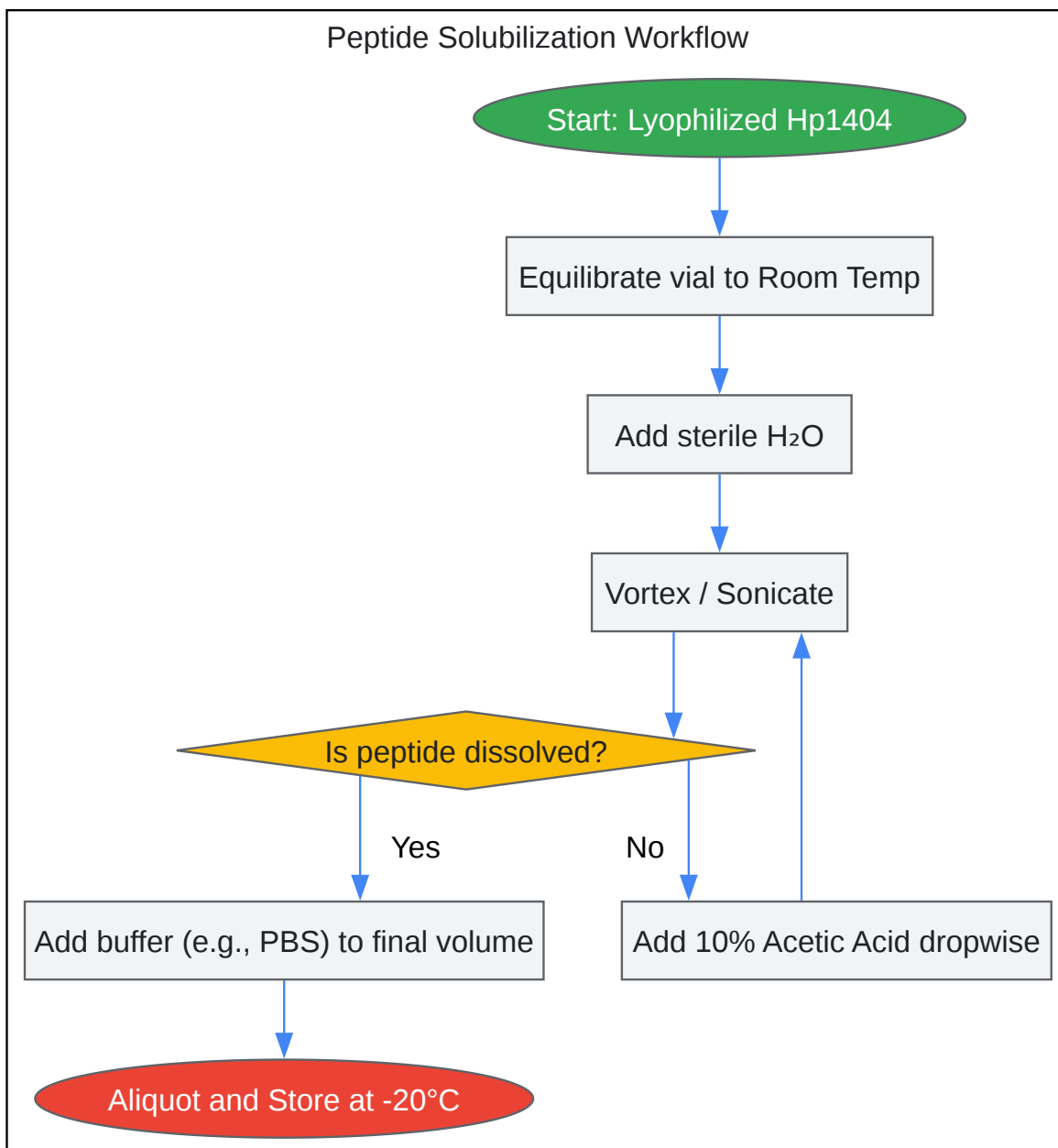
Materials:

- Lyophilized **Hp1404** peptide
- Sterile, distilled, deionized water
- Sterile 10% acetic acid solution
- Sterile Phosphate-Buffered Saline (PBS), pH 7.4
- Low-protein-binding microcentrifuge tubes
- Vortex mixer
- Sonicator bath

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to warm to room temperature in a desiccator to prevent condensation.[10]
- **Initial Solubilization:** Attempt to dissolve the peptide in sterile water first.[11] Add the required volume of water to the vial to achieve a desired stock concentration (e.g., 1 mg/mL).
- **Mixing:** Gently vortex the solution. If insolubility or precipitation is observed, sonication in a water bath for short intervals (e.g., 10-20 seconds) may aid dissolution.[9] Avoid excessive heating.

- **Acidification (if necessary):** If the peptide remains insoluble in water, its positive net charge suggests using an acidic solvent.^[11] Add 10% acetic acid dropwise to the suspension until the peptide dissolves.
- **Buffering:** Once the peptide is fully dissolved, add the appropriate buffer (e.g., PBS) to reach the final desired volume and concentration. Ensure the final pH is suitable for your experimental system.
- **Sterilization:** If required for cell-based assays, filter the final peptide solution through a 0.22 μm sterile filter.
- **Aliquoting and Storage:** Aliquot the peptide stock solution into low-protein-binding tubes to avoid repeated freeze-thaw cycles. Store aliquots at -20°C or below. Most peptide solutions are stable for several months when stored this way.



[Click to download full resolution via product page](#)

A workflow for reconstituting lyophilized **Hp1404** peptide.

Experimental Protocols

Protocol 2: Determination of Minimum Inhibitory Concentration (MIC)

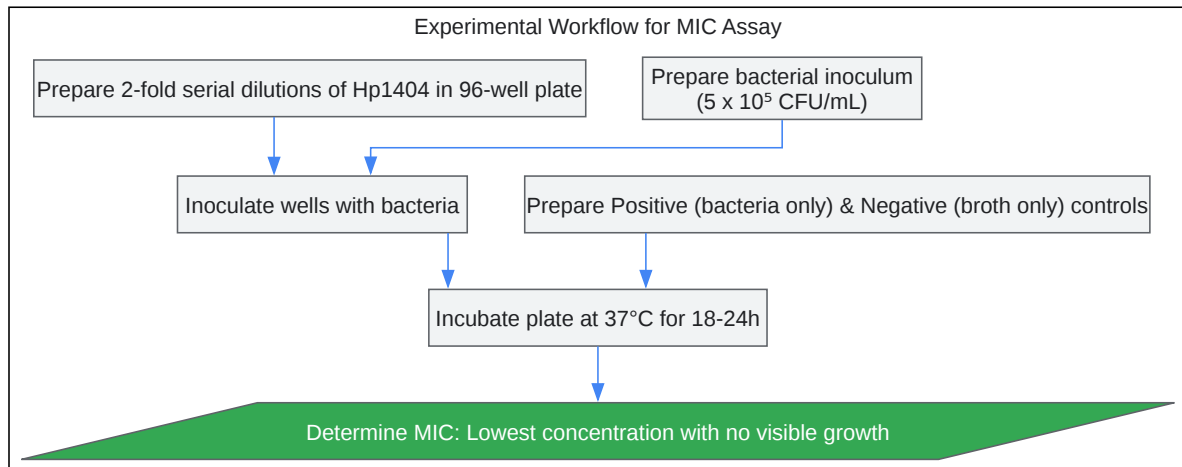
The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism. The broth microdilution method is standard for this determination.[\[12\]](#)

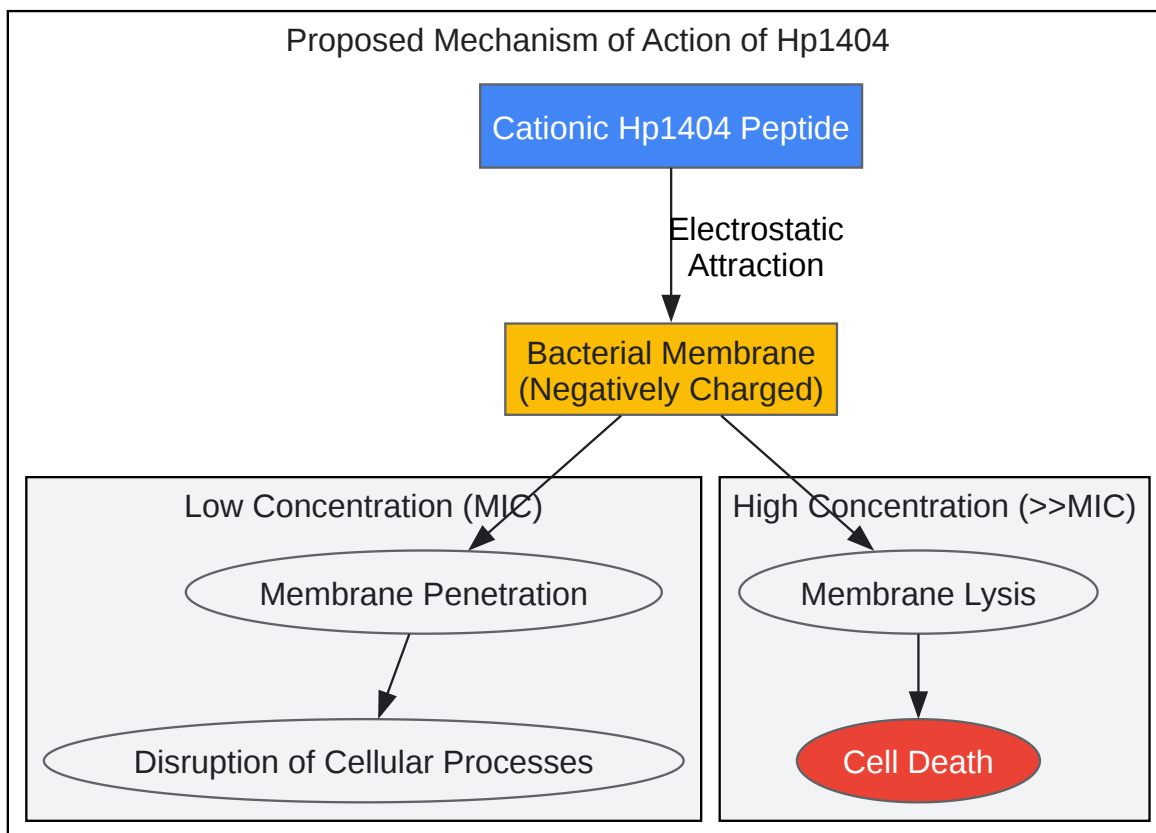
Materials:

- **Hp1404** stock solution
- Bacterial strains (e.g., *S. aureus* ATCC 29213, MRSA)
- Cation-adjusted Mueller-Hinton Broth (MHB)
- Sterile 96-well microtiter plates
- Spectrophotometer or microplate reader

Procedure:

- **Bacterial Inoculum Preparation:** Culture bacteria overnight. Dilute the culture in fresh MHB to achieve a final concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate.
- **Peptide Dilution Series:** Prepare a two-fold serial dilution of the **Hp1404** stock solution in MHB across the wells of the 96-well plate. Typical concentration ranges to test are from 100 $\mu\text{g/mL}$ down to 0.2 $\mu\text{g/mL}$.[\[1\]](#)
- **Inoculation:** Add the prepared bacterial inoculum to each well containing the peptide dilutions.
- **Controls:** Include a positive control (bacteria in MHB without peptide) and a negative control (MHB only).
- **Incubation:** Incubate the plate at 37°C for 18-24 hours.
- **MIC Determination:** The MIC is the lowest peptide concentration in which no visible turbidity (bacterial growth) is observed. This can be confirmed by measuring the optical density (OD) at 600 nm.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hp1404, a New Antimicrobial Peptide from the Scorpion *Heterometrus petersii* | PLOS One [journals.plos.org]
- 2. Hp1404, a new antimicrobial peptide from the scorpion *Heterometrus petersii* - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. Hp1404, a new antimicrobial peptide from the scorpion *Heterometrus petersii*. | Sigma-Aldrich [sigmaaldrich.com]
- 4. researchgate.net [researchgate.net]
- 5. Mechanisms driving the antibacterial and antibiofilm properties of Hp1404 and its analogue peptides against multidrug-resistant *Pseudomonas aeruginosa* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Mechanisms driving the antibacterial and antibiofilm properties of Hp1404 and its analogue peptides against multidrug-resistant *Pseudomonas aeruginosa* - PMC [pmc.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
- 8. researchgate.net [researchgate.net]
- 9. Peptide Solubility Guidelines - How to solubilize a peptide [sb-peptide.com]
- 10. Peptide Storage and Solubilization - Custom Peptide Synthesis [activotec.com]
- 11. genscript.com [genscript.com]
- 12. Comparative Antimicrobial Activity of Hp404 Peptide and Its Analogs against *Acinetobacter baumannii* - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Hp1404 Peptide for Experimental Use]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15567075/docs#application-notes-and-protocols-hp1404-peptide-for-experimental-use>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)